

# An In-depth Technical Guide to the Physical Properties of 3-Aminobenzonitrile

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## Compound of Interest

Compound Name: 3-Aminobenzonitrile

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This technical guide provides a detailed overview of the key physical properties of **3-Aminobenzonitrile** (also known as 3-cyanoaniline), a crucial intermediate in the synthesis of dyes, pigments, and pharmaceutical agents. A comprehensive understanding of its melting and boiling points is fundamental for its application in research and development, ensuring proper handling, reaction control, and purity assessment.

## Core Physical and Chemical Properties

**3-Aminobenzonitrile** is a solid at room temperature, appearing as a cream-colored or brown crystalline substance.<sup>[1][2]</sup> Its molecular structure, featuring both an amino and a nitrile functional group, makes it a versatile building block in organic synthesis.<sup>[1]</sup>

### Data Presentation: Physical and Chemical Properties of **3-Aminobenzonitrile**

The following table summarizes the key quantitative data for **3-Aminobenzonitrile**, compiled from various sources.

Property	Value	Reference(s)
Melting Point	48-55 °C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
50-52 °C	<a href="#">[1]</a>	
54.3 °C	<a href="#">[2]</a>	
53 °C	<a href="#">[6]</a>	
Boiling Point	288-290 °C	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
289 °C	<a href="#">[6]</a>	
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[8]</a>
Molecular Weight	118.14 g/mol	<a href="#">[1]</a> <a href="#">[8]</a>
Appearance	Cream colored to Brown Crystalline Solid	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2237-30-1	<a href="#">[1]</a> <a href="#">[8]</a>

## Experimental Protocols for Property Determination

While specific, detailed experimental reports for determining the melting and boiling points of **3-Aminobenzonitrile** are not extensively published, the following are standard and widely accepted methodologies for organic compounds of this nature. These protocols are designed to yield accurate and reproducible results.

### 2.1. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid phase. For a pure crystalline compound, this range is typically narrow (0.5-1.0°C).[\[3\]](#) An impurity will generally cause a depression and broadening of the melting point range.[\[1\]](#)

#### Methodology:

- Sample Preparation: A small amount of dry, finely powdered **3-Aminobenzonitrile** is placed on a clean, dry surface. The open end of a glass capillary tube (sealed at one end) is

pressed into the powder.[9] The tube is then tapped gently on a hard surface to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[9]

- Apparatus Setup:

- Melting Point Apparatus: The prepared capillary tube is placed into the heating block of a calibrated melting point apparatus (e.g., Mel-Temp).[3]
- Thiele Tube: Alternatively, the capillary tube is attached to a calibrated thermometer using a small rubber band or thread.[7] The thermometer and attached capillary are then inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil), ensuring the sample is level with the thermometer bulb.[7]

- Determination:

- A preliminary, rapid heating is often performed to determine an approximate melting point. [1][7]
- For an accurate measurement, a fresh sample is heated at a slow, controlled rate (approximately 1-2°C per minute) as the temperature approaches the expected melting point.[7]

- Data Recording: Two temperatures are recorded:

- $T_1$ : The temperature at which the first drop of liquid appears.[3]
- $T_2$ : The temperature at which the last crystal of the solid melts completely.[3]
- The melting point is reported as the range  $T_1 - T_2$ .

## 2.2. Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[3]

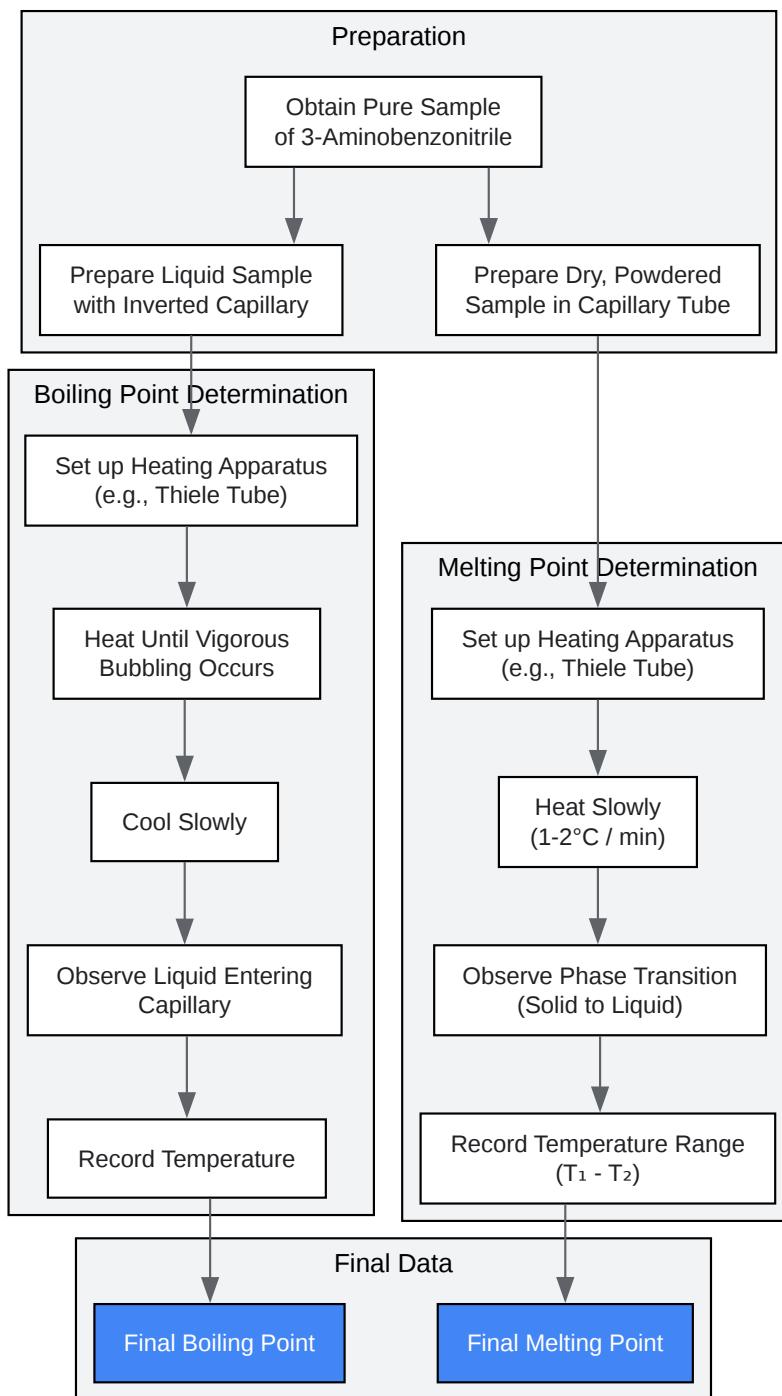
Methodology:

- Sample Preparation: A small amount (approximately 0.5 mL) of molten **3-Aminobenzonitrile** is placed into a small test tube (e.g., a Durham tube). A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid.[10]
- Apparatus Setup: The small test tube is attached to a calibrated thermometer. This assembly is then placed into a Thiele tube filled with a suitable heating oil, ensuring the sample is fully immersed.[10]
- Determination:
  - The Thiele tube is heated gently. As the temperature rises, air trapped in the inverted capillary tube will expand and exit as a slow stream of bubbles.[11]
  - Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tip.[11]
  - The heat source is then removed, and the apparatus is allowed to cool slowly.
- Data Recording: The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[10] This indicates that the external pressure has just overcome the vapor pressure of the substance. It is crucial to also record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.[3]

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical compound such as **3-Aminobenzonitrile**.

## Workflow for Physical Property Determination

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Workflow for determining melting and boiling points.

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